

ONO-4817: A Technical Guide to its Application in Preclinical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ONO-4817

Cat. No.: B1662953

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Introduction

ONO-4817 is a potent, orally active, broad-spectrum inhibitor of matrix metalloproteinases (MMPs), a family of zinc-dependent endopeptidases crucial for the degradation of extracellular matrix (ECM) components. Due to their significant role in tissue remodeling, inflammation, and cell migration, MMPs are implicated in a wide array of pathological processes. Consequently, **ONO-4817** has emerged as a valuable research tool for investigating the therapeutic potential of MMP inhibition in various disease models, including inflammatory conditions, cardiovascular disorders, and cancer. This technical guide provides an in-depth overview of the preclinical research applications of **ONO-4817**, detailing its mechanism of action, summarizing key quantitative findings, outlining experimental protocols, and visualizing its impact on relevant signaling pathways.

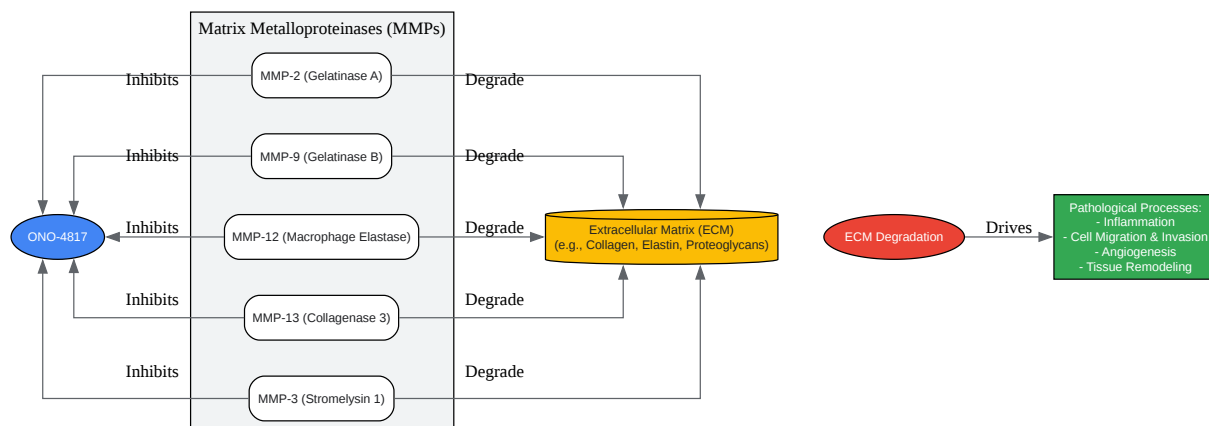
Core Mechanism of Action: Inhibition of Matrix Metalloproteinases

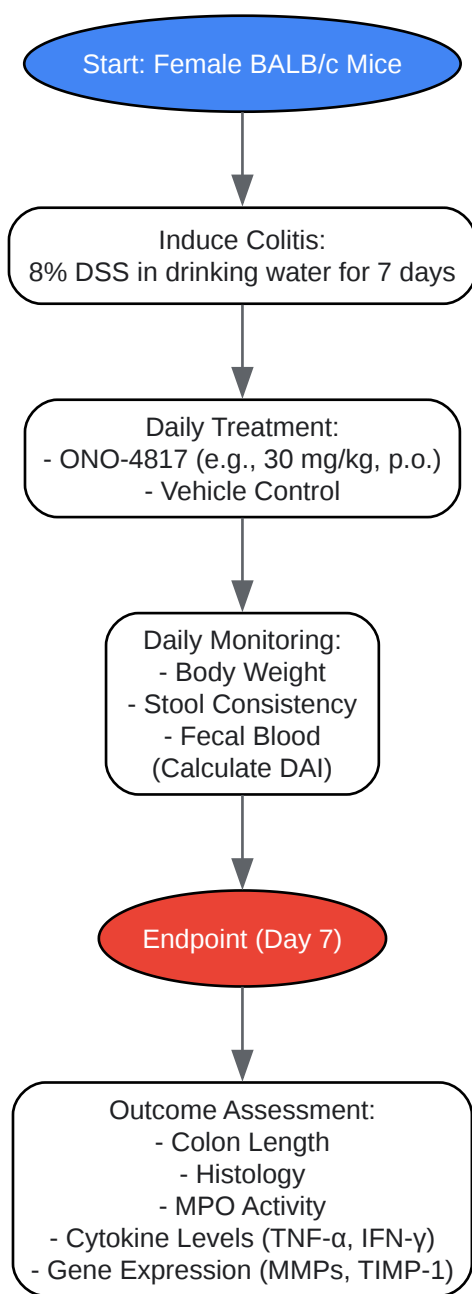
ONO-4817 exerts its biological effects by binding to the active site of various MMPs, thereby preventing the breakdown of ECM proteins. Its inhibitory profile is characterized by high potency against several key MMPs implicated in disease pathology, with a notable lack of activity against MMP-1. This selectivity is a key attribute in its research applications.

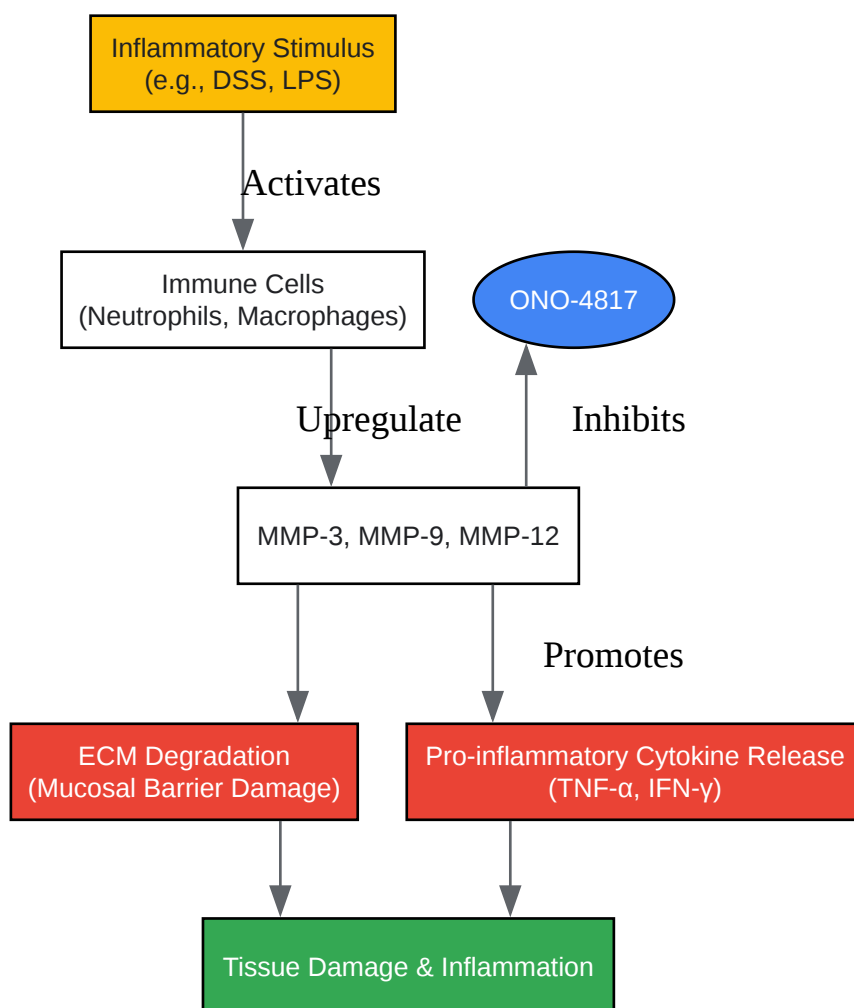
Inhibitory Activity of ONO-4817 against MMP Subtypes

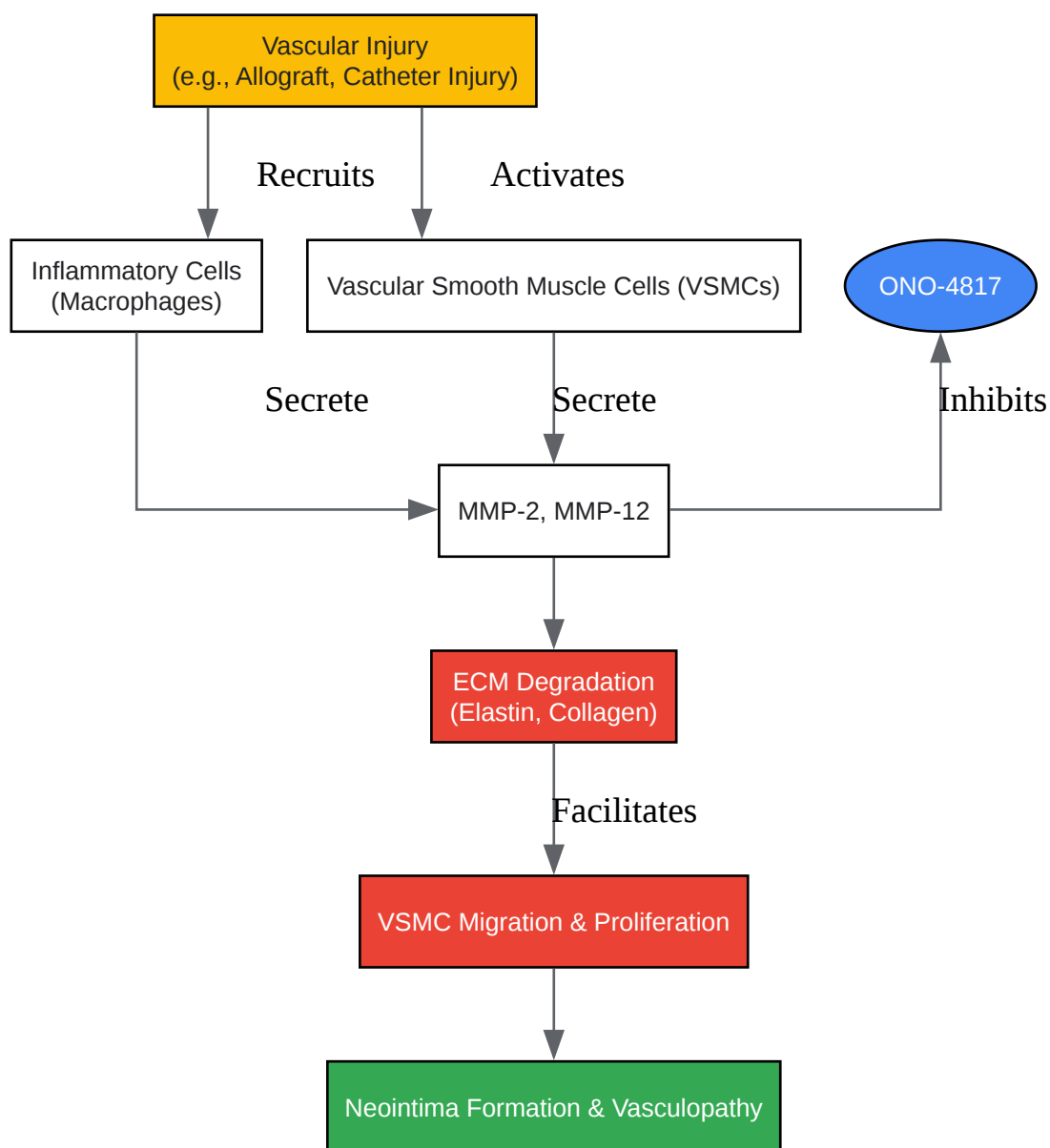
MMP Subtype	IC50 (nM)	Ki (nM)
MMP-1	1600	-
MMP-2	0.5 - 0.73	0.73
MMP-3	26 - 42	42
MMP-7	2500	2500
MMP-9	0.8 - 2.1	1.1
MMP-12	-	0.45
MMP-13	-	1.1

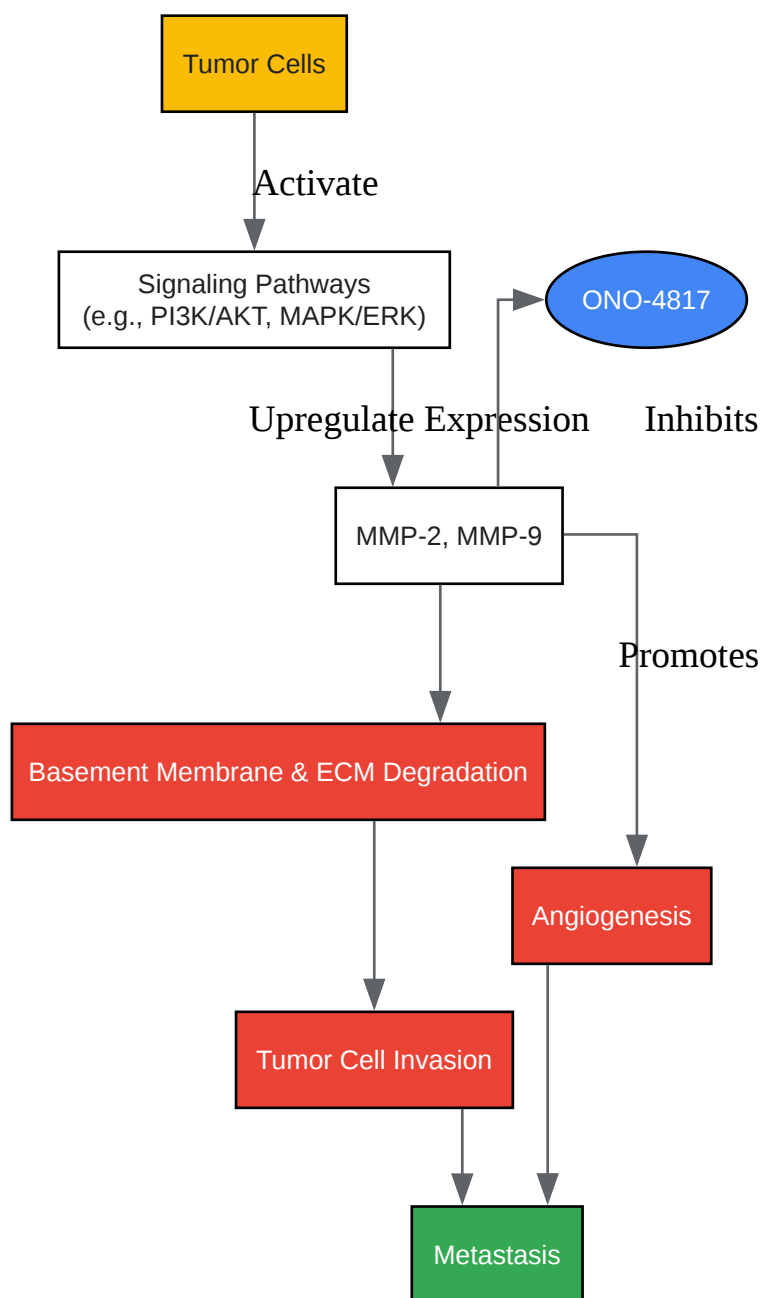
IC50 and Ki values are compiled from multiple sources and may vary based on experimental conditions.











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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com